

Boc-3,5-Dibromo-L-tyrosine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Boc-3,5-Dibromo-L-tyrosine*

Cat. No.: *B558712*

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Introduction

N-tert-butoxycarbonyl-3,5-dibromo-L-tyrosine (**Boc-3,5-Dibromo-L-tyrosine**) is a specialized amino acid derivative that serves as a crucial building block in medicinal chemistry and peptide synthesis.^[1] The presence of two bromine atoms on the phenolic ring of the tyrosine side chain enhances its chemical reactivity and provides a handle for further functionalization, making it a valuable tool for researchers and professionals in drug development.^{[1][2]} This compound is particularly utilized in the design of biologically active peptides and novel therapeutics, where modifications to amino acid sequences can lead to improved bioactivity and selectivity.^{[1][2]} Its stability and ease of manipulation in synthetic pathways offer significant advantages, establishing it as a preferred choice for exploring innovative therapeutic avenues.^[2]

Core Chemical and Physical Properties

The fundamental properties of **Boc-3,5-Dibromo-L-tyrosine** are summarized below. These data are essential for its handling, characterization, and application in experimental settings.

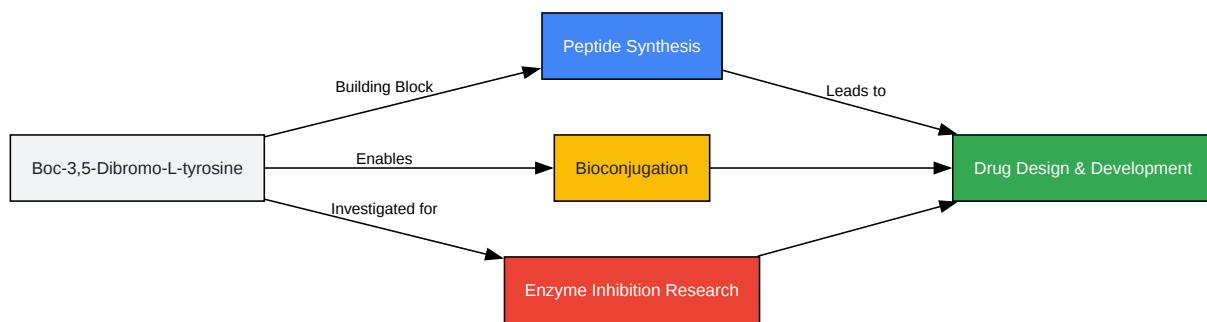
Property	Value	Reference(s)
Molecular Formula	C ₁₄ H ₁₇ Br ₂ NO ₅	[2]
Molecular Weight	439.33 g/mol	[2]
CAS Number	58960-71-7	[2]
Appearance	White to off-white powder	[2]
Melting Point	145-150 °C	[2]
Optical Rotation	[a]D ₂₀ = +33 ± 2° (c=1 in Dioxane)	[2]
Purity	≥ 99%	[2]
IUPAC Name	(2S)-2-{{(tert-butoxy)carbonyl]amino}-3-(3,5-dibromo-4-hydroxyphenyl)propanoic acid	[3]
InChI Key	FIKNCGRWSBGBKP-UHFFFAOYSA-N	
Storage Conditions	0-8 °C	[2]

Applications in Research and Drug Development

Boc-3,5-Dibromo-L-tyrosine is a versatile molecule with a range of applications in scientific research and pharmaceutical development. Its unique structure facilitates its use in several key areas:

- Peptide Synthesis: It serves as a fundamental building block for incorporating brominated tyrosine residues into peptide chains. This enhances the structural diversity of synthetic peptides, which is a critical aspect of developing new drug candidates.[\[2\]](#)
- Pharmaceutical Research: The compound's distinct properties are valuable in designing novel pharmaceuticals. It is particularly useful for targeting specific biological pathways, which can lead to the development of more effective treatments with fewer side effects.[\[2\]](#)

- Bioconjugation: It can be used in bioconjugation processes to attach biomolecules to drugs or imaging agents. This application is crucial for improving the specificity and efficacy of therapeutic agents.[2][4]
- Enzyme Inhibition Studies: Researchers study this compound for its potential to inhibit specific enzymes. Such studies provide valuable insights into enzyme mechanisms and aid in the development of new enzyme inhibitors for therapeutic use.[2]



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*Applications of **Boc-3,5-Dibromo-L-tyrosine**.*

Experimental Protocols

Detailed methodologies are critical for the successful application of **Boc-3,5-Dibromo-L-tyrosine** in a laboratory setting. Below are protocols for its synthesis and the subsequent deprotection of the Boc group, a common step in peptide synthesis.

Synthesis of 3,5-Dibromo-L-tyrosine

A simple and efficient method for the preparation of 3,5-dibromo-L-tyrosine involves the direct bromination of L-tyrosine.[5][6]

Materials:

- L-tyrosine

- Dimethyl sulfoxide (DMSO)
- Hydrobromic acid (HBr)
- Acetic acid (AcOH)

Procedure:

- L-tyrosine is reacted with 2.2 equivalents of DMSO in a mixture of HBr and AcOH.[6]
- The reaction is carried out at a temperature of 60-70°C.[5]
- The bromodimethylsulfonium bromide, generated in situ from DMSO and HBr, acts as a milder and more selective brominating agent than elemental bromine.[5]
- This method results in a good yield of 3,5-dibromo-L-tyrosine.[6]

Note: Using 1.2 equivalents of DMSO under similar conditions will preferentially yield 3-bromo-L-tyrosine.[6]

N-Boc Protection of L-Tyrosine

The protection of the amino group with a tert-butyloxycarbonyl (Boc) group is a standard procedure in peptide chemistry.[7]

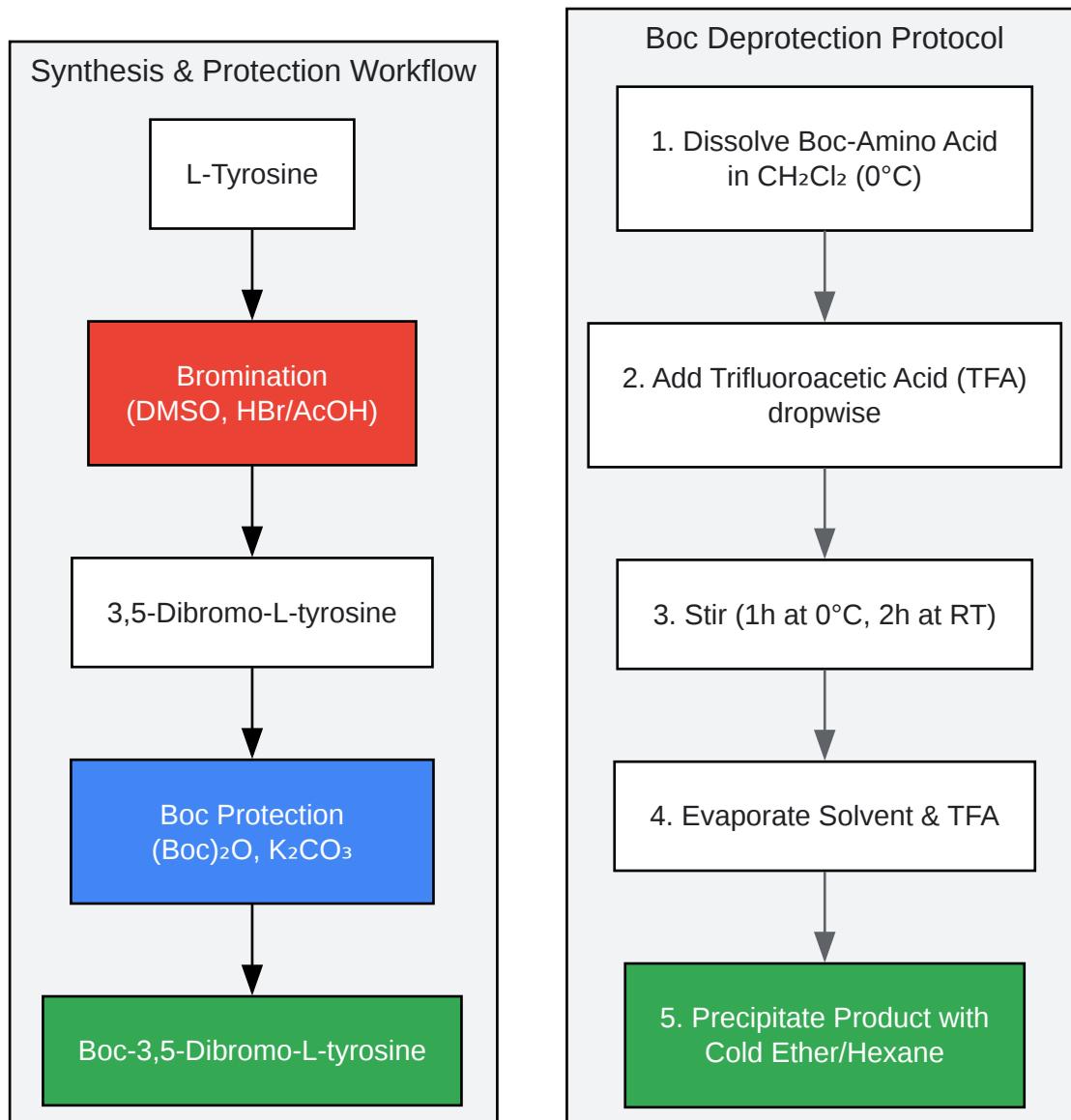
Materials:

- L-tyrosine
- Di-tert-butyl dicarbonate (Boc₂O)
- Potassium carbonate (K₂CO₃)
- Dioxane
- Water
- Saturated potassium hydrogen sulfate (KHSO₄) solution

- Ethyl acetate

Procedure:

- Dissolve K₂CO₃ in a 1:1 mixture of water and dioxane.[8]
- Cool the solution to 0°C.[8]
- Add L-tyrosine and a solution of Boc₂O in dioxane to the cooled mixture.[8]
- Stir the reaction mixture at room temperature overnight.[8]
- The next day, add water and then acidify the mixture to a pH of 4 with a saturated solution of KHSO₄.[8]
- Extract the product with ethyl acetate (3x).[8]
- Dry the combined organic layers over anhydrous magnesium sulfate, filter, and remove the solvent by rotary evaporation to yield the Boc-protected tyrosine.[8]



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